

Application Note: Quantification of Glucuronic Acid using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Sucronic acid*

CAS No.: *116869-55-7*

Cat. No.: *B12762203*

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Introduction

Glucuronic acid, a key carbohydrate and a major constituent of glycosaminoglycans, plays a crucial role in various biological processes, including detoxification through glucuronidation and as a structural component of connective tissues. Accurate quantification of glucuronic acid is therefore essential in biomedical research, drug metabolism studies, and quality control of pharmaceuticals. This application note details a robust and sensitive High-Performance Liquid Chromatography (HPLC) method for the quantification of glucuronic acid in aqueous samples.

This method utilizes a reversed-phase C18 column with UV detection, providing excellent linearity, accuracy, and precision. The protocol is suitable for researchers, scientists, and drug development professionals requiring a reliable analytical procedure for glucuronic acid determination.

Method Overview

The analytical method is based on reversed-phase HPLC with UV detection. Separation is achieved on a C18 column using an isocratic mobile phase consisting of a mixture of 10 mM ammonium acetate solution and acetonitrile. Detection is performed at 250 nm, where glucuronic acid exhibits adequate absorbance for sensitive quantification. The method has been validated for linearity, limit of detection (LOD), and limit of quantification (LOQ).

Data Presentation

The quantitative performance of this HPLC method for glucuronic acid is summarized in the tables below. These results demonstrate the method's suitability for accurate and precise quantification over a defined concentration range.

Table 1: HPLC Operating Conditions

Parameter	Value
Column	Hydrosphere C18 (100 mm x 4.6 mm I.D., 3 µm particle size)[1]
Mobile Phase	10 mM Ammonium Acetate and Acetonitrile (Gradient or Isocratic)[1]
Flow Rate	1.5 mL/min[1]
Column Temperature	45 °C[1]
Injection Volume	10 µL
Detector	UV-Diode Array Detector (DAD)[1]
Detection Wavelength	250 nm[1]

Table 2: Method Validation Data for Glucuronic Acid Quantification

Parameter	Result
Linearity Range	5 - 5000 ng/mL ^[1]
Correlation Coefficient (r)	> 0.997 ^[1]
Limit of Detection (LOD)	7.9 - 9.4 ng/mL ^[1]
Limit of Quantification (LOQ)	21.1 - 23.4 ng/mL ^[1]
Recovery (from plasma)	> 80% ^[1]

Experimental Workflow Diagram

The following diagram illustrates the overall workflow for the quantification of glucuronic acid using the described HPLC method.

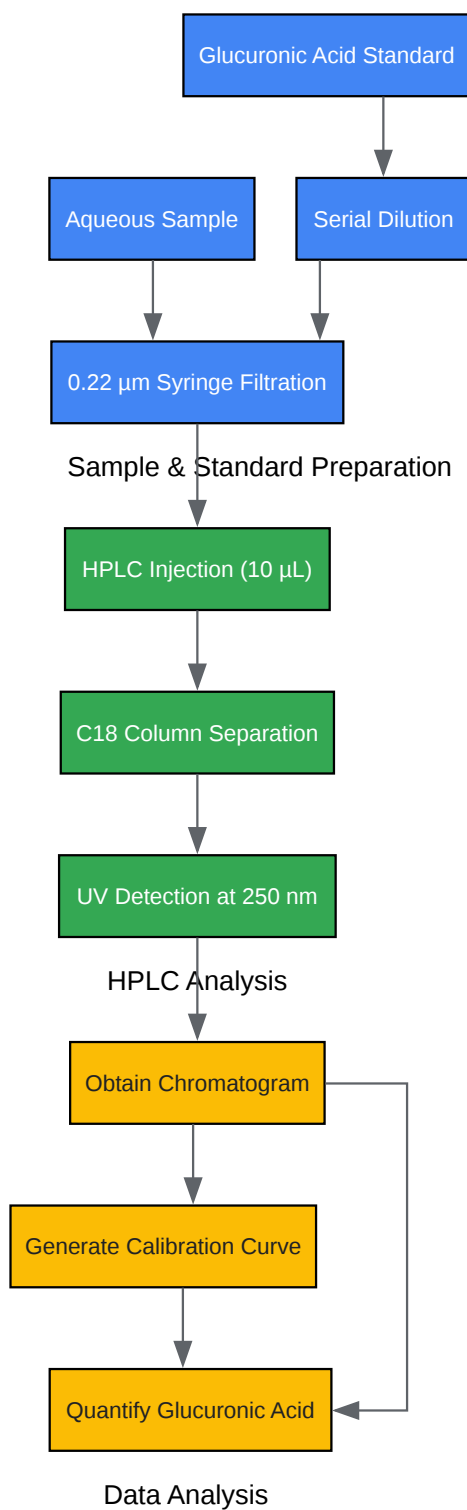


Figure 1: HPLC Quantification Workflow for Glucuronic Acid

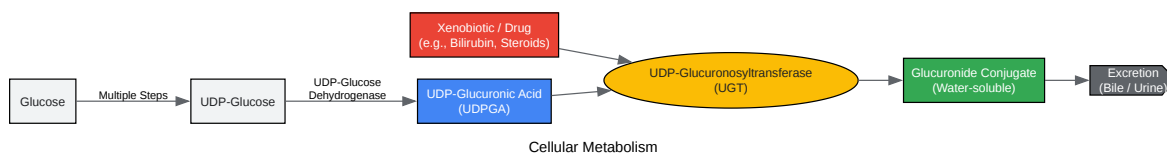


Figure 2: Glucuronidation Pathway

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References

- 1. Simultaneous determination of glucuronic acid and sulfuric acid conjugated metabolites of daidzein and genistein in human plasma by high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
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